

# Ansofaxine hydrochloride maximum tolerated dose MTD rats

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Ansofaxine hydrochloride

CAS No.: 916918-84-8

Cat. No.: S007029

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## Toxicity Profile of Ansofaxine Hydrochloride in Rats

The table below summarizes the available acute and sub-chronic toxicity data for **Ansofaxine Hydrochloride** (also referred to as LY03005 or LPM570065) in Sprague-Dawley (SD) rats, as reported in a product description from a chemical supplier [1].

Parameter	Details
Maximum Tolerated Dose (MTD)	500 mg/kg (single administration) [1]
Lethal Dose	1000 mg/kg (single administration) [1]
No-Observed-Adverse-Effect Level (NOAEL)	> 300 mg/kg (13-week repeated-dose oral toxicity study) [1]

## Experimental Context and Workflow

While a full detailed protocol is not available in the search results, the general workflow for an MTD study can be inferred from standard practices and the data provided. The following diagram outlines the key stages involved in such a toxicity assessment:

Based on this workflow and the available data, here is a reconstruction of the key methodological elements that were likely involved:

- **Animal Model:** The study was conducted on **Sprague-Dawley (SD) rats** [1].
- **Dosing:** The MTD and lethal dose were determined after a **single administration**, while the NOAEL was established in a **13-week repeated-dose study** [1]. The specific formulation used for oral administration in other Ansifaxine studies is a suspension in **0.5% carboxymethylcellulose sodium (SCMC)** [2].
- **Parameters Monitored:** Standard MTD studies involve closely monitoring animals for signs of toxicity, which typically include:
  - **Mortality** [1].
  - Changes in **body weight**.
  - Physical signs such as **scruffy fur, moribund state, and reduced activity** [3].
- **Analysis:** The NOAEL (No-Observed-Adverse-Effect Level) is the highest dose at which no significant adverse effects are observed, providing a critical safety benchmark for subsequent studies [1].

## Key Considerations for Researchers

- **Single Source of Data:** The quantitative data presented comes from a commercial chemical supplier's product description [1]. For critical research and development purposes, it is highly recommended to consult the primary, peer-reviewed preclinical study reports for comprehensive details and validation.
- **Formulation and Dosing:** Be consistent with the formulation vehicle (e.g., 0.5% SCMC) and dosing volumes across studies to ensure reproducible results [2].
- **Ethical and Regulatory Compliance:** All animal studies must be designed and conducted in strict compliance with relevant institutional, national, and international guidelines for the care and use of laboratory animals.

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## References

1. Ansifaxine hydrochloride | Norepinephrine | TargetMol [targetmol.com]

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